

An In-depth Technical Guide to 2-Ethylhexyl Diphenyl Phosphate (Octicizer)

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Compound of Interest

Compound Name: 2-Ethylhexyl diphenyl phosphate

Cat. No.: B127821

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of **2-Ethylhexyl diphenyl phosphate**, a compound commonly known by the trade name Octicizer. This document is intended to serve as a detailed resource, presenting quantitative data, experimental methodologies, and an exploration of its known interactions with biological signaling pathways.

Core Chemical and Physical Properties

2-Ethylhexyl diphenyl phosphate (EHDPP) is an organophosphate ester widely utilized as a plasticizer and flame retardant, particularly in polyvinyl chloride (PVC) formulations.^{[1][2]} Its molecular structure, featuring two phenyl groups and a 2-ethylhexyl group attached to a phosphate core, imparts a unique balance of properties, including good thermal stability and a wide liquid range.^[2]

Identifiers and Nomenclature

Identifier	Value
IUPAC Name	2-ethylhexyl diphenyl phosphate[1]
Synonyms	Octicizer, Disflamoll DPO, Santicizer 141, Phosflex 362[1][3][4]
CAS Number	1241-94-7[1]
EC Number	214-987-2[1]
Molecular Formula	C ₂₀ H ₂₇ O ₄ P[1][4]

Physicochemical Data

The following table summarizes the key quantitative physical and chemical properties of **2-Ethylhexyl diphenyl phosphate**.

Property	Value	Source
Molar Mass	362.406 g·mol ⁻¹	[1]
Appearance	Clear, almost colorless to pale yellow oily liquid[2][4][5]	-
Melting Point	-60 °C (-76 °F; 213 K)	[1]
Boiling Point	196 °C (385 °F; 469 K)[1] / >300 °C[2]	-
Density	~1.08 - 1.09 g/cm ³ at 25 °C	[2][6]
Vapor Pressure	6.29 x 10 ⁻⁵ mmHg	[6]
Water Solubility	Insoluble[2][4]	-
Viscosity	60-80 mPa·s at 20 °C	[2]
Refractive Index	1.510 at 25 °C	[6]
Log Kow (Octanol/Water Partition Coefficient)	5.73	[6]

Experimental Protocols

This section details the methodologies for the synthesis and analytical determination of **2-Ethylhexyl diphenyl phosphate**.

Synthesis of 2-Ethylhexyl Diphenyl Phosphate

A common industrial synthesis method involves a multi-step reaction using phosphorus oxychloride, 2-ethylhexanol, and phenol as primary reagents.[\[2\]](#)

Protocol:

- **Initial Reaction:** Phosphorus oxychloride is reacted with 2-ethylhexanol. This reaction is typically carried out first to form the 2-ethylhexyl phosphoryl dichloride intermediate.[\[7\]](#)
- **Phenolation:** The intermediate from step 1 is then reacted with sodium phenolate.[\[2\]](#) This displaces the remaining chlorine atoms to yield the final product, **2-Ethylhexyl diphenyl phosphate**.
- **Alternative Catalyst Approach:** Modern synthesis methods may utilize solid acid catalysts (e.g., molecular sieves) to replace traditional homogeneous catalysts, aiming to reduce wastewater and improve reaction efficiency.[\[2\]](#)
- **Reaction Conditions:** The reaction is typically conducted at an elevated temperature (e.g., 120 °C) and under vacuum (50 - 150 Torr) for several hours (5.5 - 7 hours) to drive the reaction to completion and remove byproducts like HCl.[\[8\]](#)
- **Purification:** The crude product is then purified through processes such as washing, filtration, and distillation to obtain the final high-purity compound.

Analytical Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard and highly effective method for the detection and quantification of EHDPP in various matrices, including environmental and biological samples.

Protocol:

- Sample Preparation:
 - Solid Samples (e.g., soil, textiles): Perform solvent extraction. A common procedure involves weighing approximately 2 grams of the sample into a centrifuge tube, adding 5 mL of a suitable solvent like dichloromethane (DCM) or a hexane:acetone (1:1) mixture.[\[9\]](#)
[\[10\]](#)
 - Extraction: Vortex the sample for 5 minutes and then centrifuge at 3,000 rpm for 5 minutes.[\[9\]](#)
 - Filtration: Collect the supernatant and filter it through a 0.45 μ m membrane filter into a GC vial for analysis.[\[11\]](#)
- GC-MS System Configuration:
 - Gas Chromatograph: Use a system equipped with a capillary column suitable for semi-volatile organic compounds, such as a DB-5MS (30m x 0.25mm x 0.25 μ m).[\[11\]](#)
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1-2 mL/min).[\[11\]](#)[\[12\]](#)
 - Injection: Inject 1 μ L of the prepared sample extract.
 - Temperature Program: Set an initial oven temperature of 70°C, followed by a ramp up to 280°C at a rate of 25°C/min, and hold for 6 minutes.[\[11\]](#)
 - Injector Temperature: 280°C.[\[11\]](#)
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Impact (EI).
 - Detection Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for enhanced sensitivity and selectivity.[\[11\]](#)[\[13\]](#)
 - Ion Source Temperature: ~180°C.[\[11\]](#)
 - Quadrupole Temperature: ~280°C.[\[11\]](#)

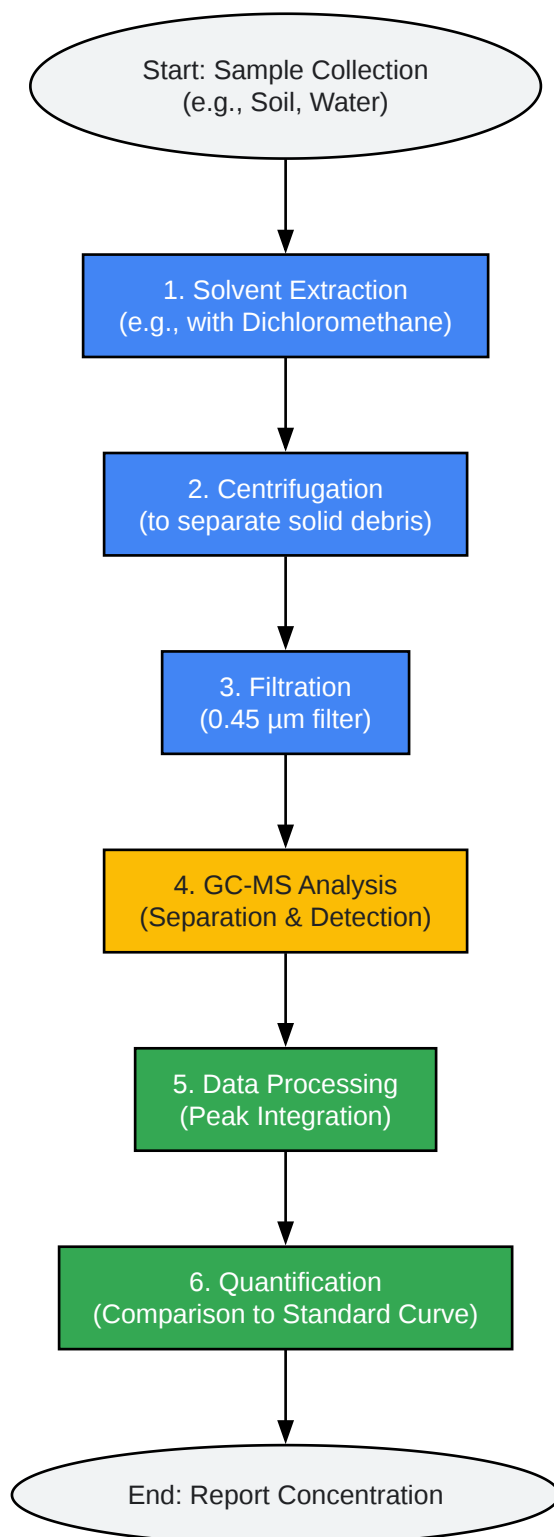
- Quantification:
 - Prepare a series of calibration standards of known EHDPP concentrations.
 - Generate a standard curve by plotting the peak area against the concentration.
 - Calculate the concentration of EHDPP in the sample by comparing its peak area to the standard curve.

Biological Interactions and Signaling Pathways

EHDPP is recognized as an endocrine-disrupting chemical (EDC), primarily through its interaction with nuclear receptors. Its agonistic activity on Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ) is a key mechanism of its biological effect.[\[2\]](#)

PPAR γ Signaling Pathway Activation

EHDPP has been shown to bind to and activate PPAR γ , a key regulator of adipogenesis (fat cell differentiation) and lipid metabolism.[\[3\]](#) This activation can lead to the upregulation of genes involved in these processes.



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